

In-Depth Technical Guide: Safety Data for Ethylene Terephthalate Cyclic Dimer-d8

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Compound of Interest

Compound Name: Ethylene Terephthalate Cyclic Dimer-d8

Cat. No.: B1458485

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This technical guide provides a comprehensive overview of the available safety information for **Ethylene Terephthalate Cyclic Dimer-d8**. It is intended for researchers, scientists, and professionals in drug development who may handle or research this compound. This document synthesizes information from Safety Data Sheets (SDS) and the broader scientific literature on polyethylene terephthalate (PET) cyclic oligomers.

Compound Identification and Properties

Ethylene Terephthalate Cyclic Dimer-d8 is a deuterated analogue of Ethylene Terephthalate Cyclic Dimer, a known impurity and intermediate in the production of polyethylene terephthalate (PET).[1][2][3] Its primary use is in research and development settings.[4]

| Property | Value |
|---------------------|--|
| Product Name | Ethylene Terephthalate Cyclic Dimer-d8 |
| Synonyms | 3,6,13,16-Tetraoxatricyclo[16.2.2.28,11]tetracos-8,10,18,20,21,23-hexaene-2,7,12,17-tetrone-d8 |
| Product Code(s) | TRC-E918172-10MG[4] |
| Recommended Use | Research and development only[4] |
| Restrictions on Use | Not for human or animal consumption[4] |

Hazard Identification and Classification

According to the available Safety Data Sheet, **Ethylene Terephthalate Cyclic Dimer-d8** is not classified as a hazardous substance.^[4] However, it should be handled with care in a laboratory setting, following good industrial hygiene and safety practices.^[4]

| Hazard Classification | Rating |
|-----------------------|---|
| GHS Classification | Not a hazardous substance or mixture |
| NFPA Health Hazard | 0 ^[4] |
| Physical Hazards | No information available |
| Health Hazards | No specific test data available. Symptoms related to exposure are unknown. ^[4] |

Handling, Storage, and First Aid

Proper handling and storage are crucial to ensure safety and maintain the integrity of the compound.

| Aspect | Recommendation |
|-------------------------|---|
| Advice on Safe Handling | Handle in accordance with good industrial hygiene and safety practice.[4] |
| Storage Conditions | Refer to the manufacturer's certificate for specific storage and transport temperature conditions. Store in the original receptacle.[4] |
| First Aid: Inhalation | Move to fresh air. Consult a doctor in case of complaints. |
| First Aid: Skin Contact | Immediately wash with water and soap and rinse thoroughly. |
| First Aid: Eye Contact | Rinse opened eye for several minutes under running water. If symptoms persist, consult a doctor. |
| First Aid: Ingestion | Rinse out mouth with water. If symptoms persist, consult a doctor. |

Toxicological Information

Specific toxicological data for **Ethylene Terephthalate Cyclic Dimer-d8** is limited.[4] The safety assessment largely relies on data from its non-deuterated counterpart and related PET oligomers.

- Acute Toxicity: Numerical measures of toxicity are not available for **Ethylene Terephthalate Cyclic Dimer-d8**.[4]
- Genotoxicity: In silico assessments of PET cyclic oligomers, including the dimer, have shown no alerts for genotoxicity.[1][5]
- Carcinogenicity: No ingredient of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.

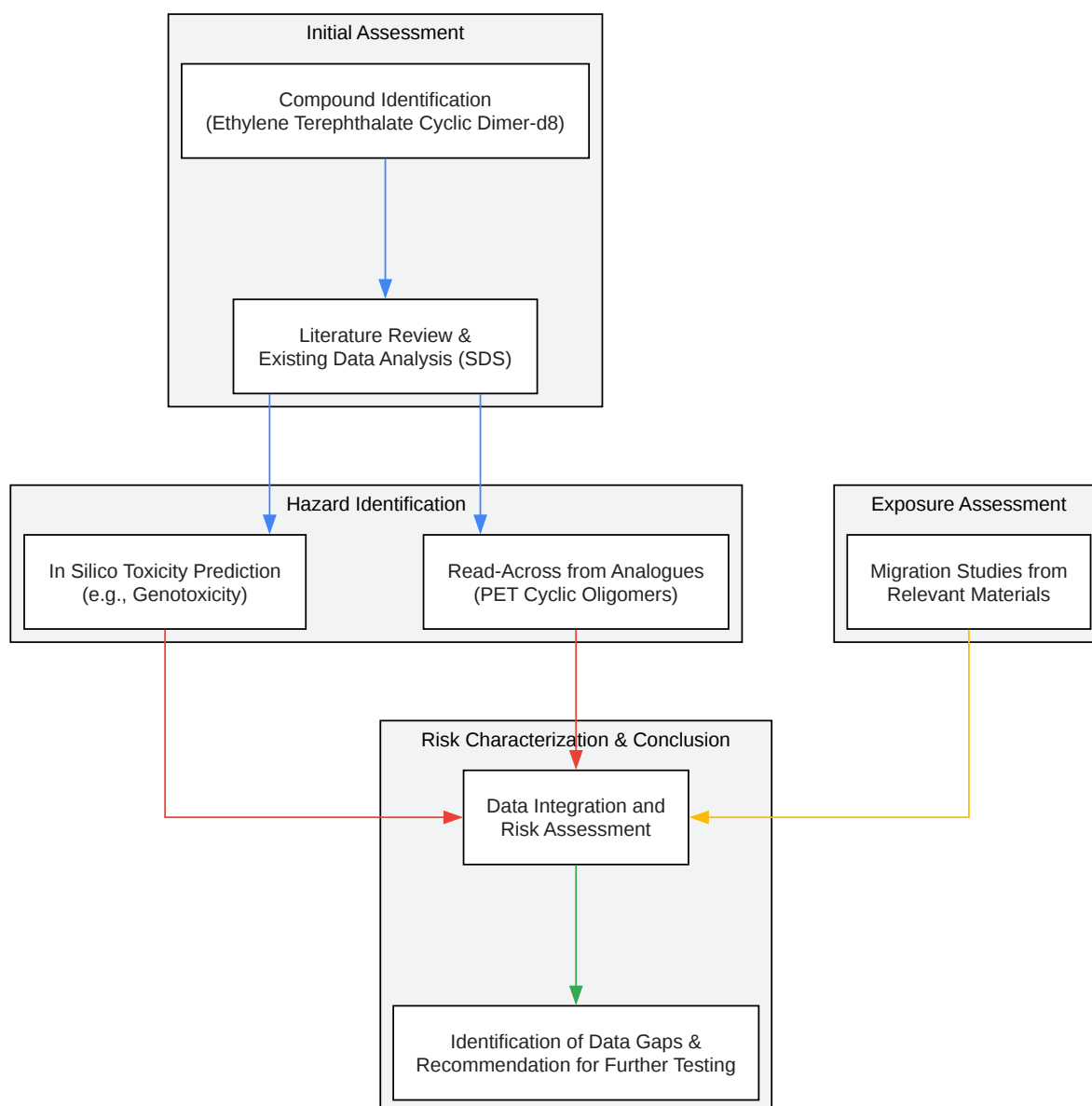
Experimental Protocols and Methodologies

While specific, detailed experimental protocols for the toxicological evaluation of **Ethylene Terephthalate Cyclic Dimer-d8** are not publicly available, the methodologies used for assessing the safety of PET oligomers in general can be summarized as follows:

- **Migration Studies:** These experiments are designed to quantify the amount of a substance that can move from a material (like food packaging) into food or a food simulant. A common method involves exposing the material to a food simulant (e.g., 95% v/v ethanol in water) under specific conditions (e.g., 60°C for 10 days) and then analyzing the simulant using techniques like Ultra-High-Performance Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (UHPLC-qTOF-MS).
- **In Silico Genotoxicity Assessment:** Computational models are used to predict the potential of a chemical to cause genetic mutations. These assessments are based on the chemical structure of the compound and its similarity to known genotoxic substances.
- **In Vitro Intestinal Digestibility:** These studies simulate the conditions of the human digestive system to determine if a substance is likely to be broken down or absorbed. For PET oligomers, this involves incubating the compound with simulated intestinal fluid and analyzing the resulting products to see if the cyclic forms are hydrolyzed to their linear, and potentially less toxic, counterparts.[\[6\]](#)

Logical Workflow for Safety Assessment

The following diagram illustrates a logical workflow for the safety assessment of a non-intentionally added substance (NIAS) like Ethylene Terephthalate Cyclic Dimer.



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A logical workflow for the safety assessment of a NIAS.

Signaling Pathways

Currently, there is no specific information available in the scientific literature that describes the interaction of **Ethylene Terephthalate Cyclic Dimer-d8** or its non-deuterated analogue with any known signaling pathways. The general consensus from in silico studies is a low potential for toxicity, suggesting a lack of significant interaction with critical biological pathways. Further research would be required to investigate any potential biological targets.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety Data for Ethylene Terephthalate Cyclic Dimer-d8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1458485#ethylene-terephthalate-cyclic-dimer-d8-safety-data-sheet-information]

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